

Crystal structure analysis of gallic acid monohydrate

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Compound of Interest

Compound Name: Gallic acid hydrate

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An In-depth Technical Guide to the Crystal Structure Analysis of Gallic Acid Monohydrate

Introduction

Gallic acid (3,4,5-trihydroxybenzoic acid), a naturally occurring phenolic acid found in a variety of plants, is a molecule of significant interest to the pharmaceutical and food industries due to its potent antioxidant, anti-inflammatory, and anti-cancer properties.[1][2][3] The efficacy and bioavailability of gallic acid in solid dosage forms are intrinsically linked to its solid-state properties, which are dictated by its crystal structure. Gallic acid is known to exhibit complex polymorphism, existing in both anhydrous and hydrated forms.[4][5] This guide focuses on the crystal structure analysis of gallic acid monohydrate ($C_7H_6O_5 \cdot H_2O$), providing a comprehensive overview for researchers, scientists, and drug development professionals.

Physicochemical Properties

Gallic acid monohydrate presents as white, yellowish-white, or pale fawn-colored needle-shaped or prismatic crystals.[2][6][7] It is stable at room temperature and pressure but is susceptible to oxidation upon exposure to light.[2] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ O ₆	[8]
Molecular Weight	188.13 g/mol	[8]
Melting Point	~252-260 °C (decomposes)	[3][6]
Solubility in water	1.5 g/100 mL (20 °C)	[6]
Other Solubilities	Soluble in hot water, ethanol, acetone, ether, and glycerol.[2] [3][7] Insoluble in benzene and chloroform.[2][7]	
Appearance	White to pale fawn-colored crystals	[6][7]

Crystal Structure and Polymorphism

Gallic acid monohydrate is a notable example of a polymorphic system, with at least seven crystalline forms identified to date.[4][9] This polymorphism arises from the molecule's ability to form various stable hydrogen-bonding networks, leading to different crystal packing arrangements.[4] The gallic acid molecule itself is essentially planar, though slight torsions of the carboxyl group out of the phenyl plane can occur.[1][5][10]

Crystallographic Data

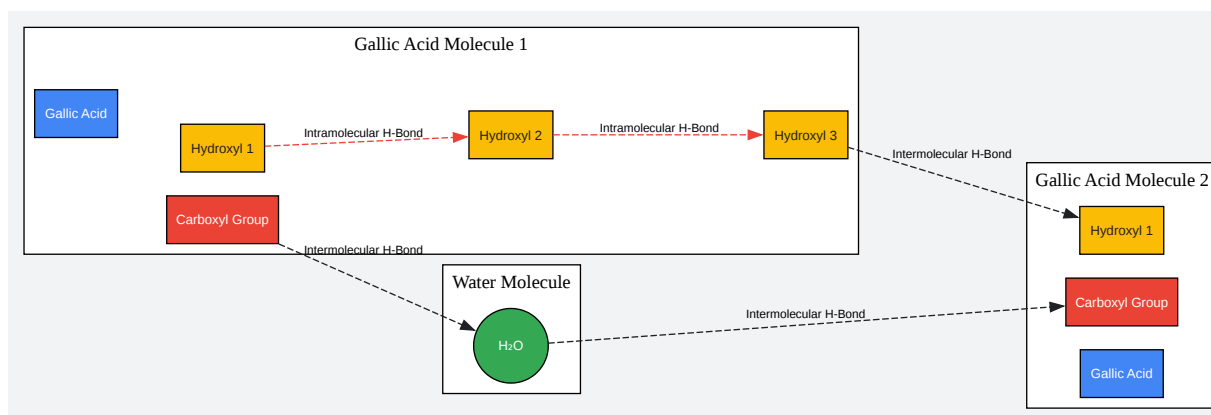
The crystallographic data for two of the most commonly cited polymorphs of gallic acid monohydrate are presented below. These different crystal structures highlight the variability in packing and hydrogen-bonding schemes.[1]

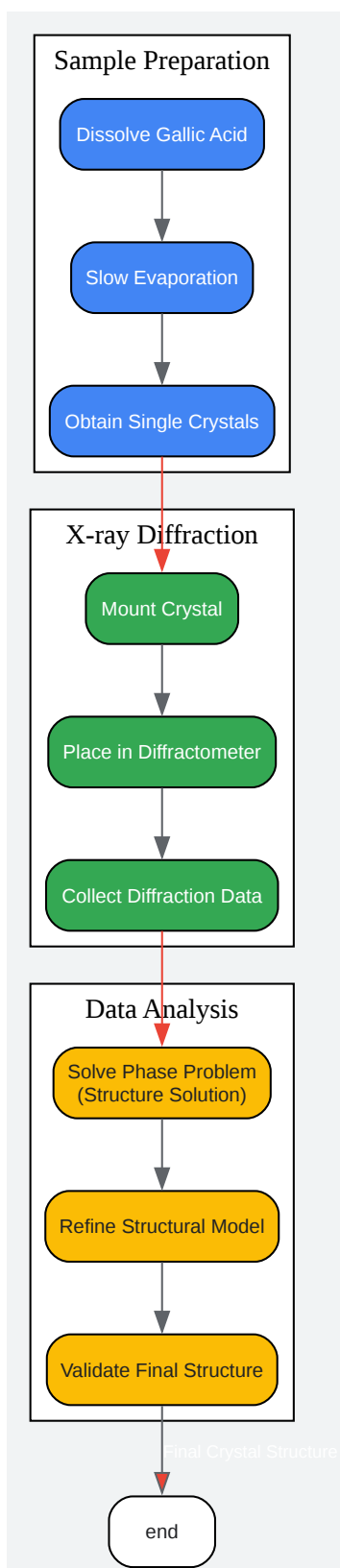
Parameter	Polymorph 1 (Jiang et al., 2000)	Polymorph 2 (Okabe et al., 2001)
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2/n
a (Å)	5.794	14.15 (1)
b (Å)	4.719	3.622 (9)
c (Å)	28.688	15.028 (10)
α (°)	90.00	90
β (°)	95.08	97.52 (7)
γ (°)	90.00	90
Volume (Å ³)	779.4	764 (1)
Z	4	4
Temperature (K)	Not specified	296
Reference	[5][8]	[1][11]

Structural Analysis: The Hydrogen Bonding Network

The crystal structure of gallic acid monohydrate is extensively stabilized by a complex network of both intramolecular and intermolecular hydrogen bonds.[1][5][10] The three hydroxyl groups on the phenyl ring and the carboxylic acid group, along with the water molecule of hydration, all participate as hydrogen bond donors and acceptors.[1]

In one polymorph, the gallic acid molecule features two intramolecular hydrogen bonds between adjacent hydroxyl groups.[1] The packing is further stabilized by intermolecular hydrogen bonds connecting the gallic acid molecules to each other and to the water molecules, creating a robust three-dimensional structure.[1][10] The water molecule plays a crucial role in bridging different gallic acid molecules through hydrogen bonds.





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